Technical Whitepaper: 2-Bromothiazole-4-boronic Acid Pinacol Ester

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Compound of Interest

Compound Name:	*2-Bromothiazole-4-boronic acid*
Cat. No.:	*B14004461*

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A Bifunctional "Linchpin" Scaffold for Modular Drug Discovery

Executive Summary

2-Bromothiazole-4-boronic acid (typically utilized as its pinacol ester, CAS: 1016642-07-1 for the acid / derivatives) represents a high-value "linchpin" scaffold in modern medicinal chemistry. Its structural uniqueness lies in its orthogonal reactivity: it possesses a nucleophilic boronate moiety at the C4 position and an electrophilic bromide at the C2 position. This duality allows for sequential, regioselective cross-coupling reactions, enabling the rapid construction of complex trisubstituted thiazole libraries—a pharmacophore ubiquitous in kinase inhibitors, antimicrobials, and oncology therapeutics.

Part 1: Molecular Architecture & Physicochemical Properties

Structural Analysis

The thiazole ring is an electron-deficient heteroaromatic system. In 2-bromo-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)thiazole, the electronic environment is governed by the interplay between the sulfur and nitrogen atoms.

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- C2 Position (Electrophilic): Flanked by both the sulfur and nitrogen, this position is the most electron-deficient. The C2-Br bond is highly activated towards oxidative addition by Palladium(0) and Nucleophilic Aromatic Substitution (SNAr).
- C4 Position (Nucleophilic): The boronic ester at C4 serves as the nucleophilic partner in Suzuki-Miyaura coupling.
- Stability Profile: The free boronic acid is prone to protodeboronation due to the electron-withdrawing nature of the thiazole ring and the bromine substituent. Consequently, the pinacol ester is the standard reagent for storage and handling, offering enhanced thermal and hydrolytic stability.

Key Properties Table

Property	Specification
Molecular Formula	C9H13BBrNO2S (Pinacol Ester)
Molecular Weight	290.00 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, THF, Dichloromethane
Storage	2–8°C, Inert atmosphere (Argon/Nitrogen), Desiccated
Main Hazard	Hydrolysis to free acid; Protodeboronation upon prolonged heating in aqueous base

Part 2: Synthetic Pathways & Production Challenges

Synthesizing this specific regioisomer is non-trivial due to the inherent reactivity of the thiazole core.

The Regioselectivity Challenge

Direct lithiation of 2,4-dibromothiazole with n-BuLi occurs preferentially at the C2 position (between N and S) due to the stabilization of the resulting anion by the adjacent heteroatoms.

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Quenching this species with borate yields the 2-boronyl-4-bromo isomer—the opposite of the desired target.

Recommended Synthetic Protocol

To access the 2-bromo-4-boronyl motif, a "blocking" or indirect strategy is often required, or the use of highly specific halogen-metal exchange conditions.

Protocol: Synthesis via Selective Halogen-Metal Exchange (Conceptual Workflow)

- Starting Material: 2,4-Dibromothiazole.[1][2]
- Step A (Regioselective Exchange): Use of Turbo Grignard (iPrMgCl[3]·LiCl) at controlled low temperatures (-20°C to 0°C). While C2 is more acidic, the C4-Br bond can sometimes undergo exchange faster under specific kinetic conditions or if C2 is sterically hindered (though difficult with Br).
  - Alternative Robust Route: Start with 2-amino-4-bromothiazole.
    1. Protect amine (e.g., Boc).
    2. Miyaura Borylation (Pd catalyzed) at C4 (C-Br is reactive).
    3. Deprotect amine.
    4. Sandmeyer reaction (CuBr2, tBuONO) to convert C2-NH2 to C2-Br.
- Step B (Esterification): Reaction with pinacol in the presence of mild acid or direct use of B2pin2 in the borylation step.

> *Critical Note: For most research applications, purchasing the commercially available pinacol ester is recommended to avoid the complex separation of regioisomers.*

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Part 3: Reactivity Profile & Mechanistic Insights

The power of this scaffold lies in its ability to undergo Sequential Cross-Coupling.

The "Linchpin" Strategy

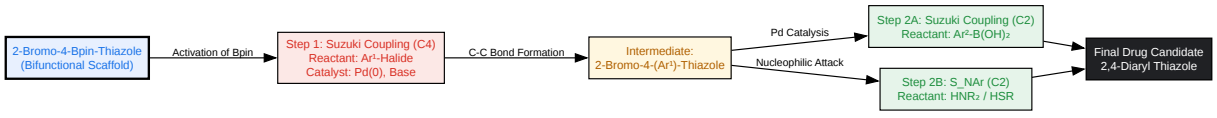
The reaction sequence is dictated by the nature of the catalyst and conditions.

- First Coupling (C4-Selective): Under standard Suzuki conditions (Pd(PPh3)4, Na2CO3), the boronate at C4 reacts with an external aryl halide (Ar^1-X). The C2-Br bond is surprisingly stable under these specific nucleophilic activation conditions if the temperature is controlled (<80°C).

- Second Coupling (C2-Selective): The resulting product is a 2-bromo-4-arylthiazole. This intermediate can now serve as the electrophile in a second Suzuki coupling (with Ar^2-$B(OH)_2$) or SNAr reaction (with amines/thiols), allowing the installation of a different group at C2.

Visualization of Orthogonal Reactivity

The following diagram illustrates the sequential logic for constructing a trisubstituted thiazole library.



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Caption: Sequential functionalization logic. The C4-boronate is engaged first, leaving the C2-bromide intact for a subsequent diversification step.

Part 4: Applications in Drug Discovery[4]

Kinase Inhibitor Design

Thiazoles are "privileged structures" in kinase inhibition (e.g., Dasatinib, Dabrafenib). The 2,4-substitution pattern allows for:

- C4-Aryl: Engagement with the kinase hinge region (hydrogen bonding via the thiazole nitrogen).
- C2-Substituent: Extension into the solvent-exposed region or hydrophobic pocket to tune solubility and selectivity.

Fragment-Based Drug Discovery (FBDD)

2-Bromothiazole-4-boronic acid pinacol ester is an ideal fragment for FBDD.

- High Ligand Efficiency (LE): Low molecular weight allows for the addition of significant mass during optimization without violating Lipinski's rules early on.
- Vectorial Growth: The orthogonal handles allow chemists to "grow" the molecule in two distinct vectors (C2 and C4) to probe biological space efficiently.

Part 5: Handling, Storage & Quality Control

Stability & Protodeboronation

Thiazole boronic acids are notoriously unstable towards protodeboronation (loss of the boron moiety replaced by hydrogen).

- Mechanism: The electron-poor thiazole ring facilitates the hydrolytic cleavage of the C-B bond, especially under basic conditions and high temperatures.
- Mitigation:
  - Use anhydrous bases (e.g., K_3PO_4, Cs_2CO_3) in organic solvents (Dioxane, DMF) rather than aqueous biphasic systems when possible.
  - Keep reaction times short.
  - Store the reagent as the pinacol ester, never as the free acid.

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QC Parameters

When sourcing or synthesizing this material, verify:

- Purity by HPLC: >95% (impurities often include protodeboronated thiazole).
- 1H NMR: Confirm the absence of the C4-proton (which would indicate protodeboronation).
- 11B NMR: A single peak around ~30 ppm (characteristic of aryl boronate esters).

References

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